

An In-depth Technical Guide to the Physical and Chemical Properties of Strontium

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Compound of Interest

Compound Name: Strontium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical data for the element **Strontium** (Sr). The information is presented in a structured format to facilitate easy reference and comparison, catering to the needs of researchers, scientists, and professionals in drug development. This document includes detailed experimental protocols for key analytical procedures and visual representations of important workflows and signaling pathways involving **strontium**.

Physical and Chemical Data

The fundamental physical and chemical properties of **strontium** are summarized in the tables below.

Table 1: General and Atomic Properties of Strontium

Property	Value
Name	Strontium
Symbol	Sr
Atomic Number	38[1][2][3]
Standard Atomic Weight	87.62[1][4][5]
Electron Configuration	[Kr] 5s ² [4][6][7]
Group	2 (Alkaline Earth Metal)[6][8]
Period	5[6][8]
Oxidation State	+2[3][6][9]
Electronegativity (Pauling Scale)	0.95[4][8]
Ionization Energies	1st: 549.5 kJ/mol, 2nd: 1064.2 kJ/mol[4]
Atomic Radius	215 pm
Ionic Radius (Sr ²⁺)	118 pm[3]
Van der Waals Radius	249 pm

Table 2: Physical Properties of Strontium

Property	Value
Appearance	Silvery-white, yellowish metallic element[1]
State at 20°C	Solid[2][10]
Melting Point	777 °C (1050 K)[1][2][4][11][12]
Boiling Point	1382 °C (1655 K)[1][4][11][12]
Density	2.64 g/cm ³ [1][8][9]
Molar Heat Capacity	26.4 J/(mol·K)
Heat of Fusion	7.43 kJ/mol
Heat of Vaporization	136.9 kJ/mol
Thermal Conductivity	35.4 W/(m·K)[1]
Electrical Resistivity	132 nΩ·m (at 20 °C)[1]
Magnetic Ordering	Paramagnetic[4]
Hardness (Mohs scale)	1.5[4]

Table 3: Crystal Structure of Strontium

Property	Value
Crystal Structure	Face-centered cubic (FCC)[1][13]
Space Group	Fm-3m[11][14]
Lattice Constant	a = 608.5 pm[1]

Table 4: Isotopes of Strontium

Strontium has four naturally occurring, stable isotopes. In addition, several radioactive isotopes are known, with ⁹⁰Sr being of significant interest due to its presence in nuclear fallout and its use in medical applications.

Isotope	Natural Abundance (%)	Half-life	Decay Mode
⁸⁴ Sr	0.56[15][16]	Stable	-
⁸⁶ Sr	9.86[15][16]	Stable	-
⁸⁷ Sr	7.00[15][16]	Stable	-
⁸⁸ Sr	82.58[15][16]	Stable	-
⁸⁹ Sr	-	50.53 days	β ⁻ decay
⁹⁰ Sr	-	28.9 years[9]	β ⁻ decay

Experimental Protocols

This section provides detailed methodologies for key experiments related to the analysis and characterization of **strontium** and its compounds.

Protocol for Qualitative Analysis of Strontium Ions (Sr²⁺)

This protocol outlines the steps for the identification of **strontium** ions in an aqueous solution.

Materials:

- Test solution (potentially containing Sr²⁺)
- Dilute Hydrochloric Acid (HCl)
- Ammonium Chloride (NH₄Cl) solution
- Ammonium Hydroxide (NH₄OH) solution
- Ammonium Carbonate ((NH₄)₂CO₃) solution
- Ammonium Sulfate ((NH₄)₂SO₄) solution
- Dilute Acetic Acid (CH₃COOH)
- Potassium Chromate (K₂CrO₄) solution

- Platinum wire loop
- Bunsen burner
- Test tubes and rack
- Centrifuge

Procedure:

- Group Precipitation:
 - To 1 mL of the test solution, add a few drops of dilute HCl. If a precipitate forms, centrifuge and separate the supernatant.
 - To the supernatant, add NH_4Cl and NH_4OH until the solution is basic. Then, add $(\text{NH}_4)_2\text{CO}_3$ solution.
 - Formation of a white precipitate indicates the possible presence of Group V cations (Ba^{2+} , Sr^{2+} , Ca^{2+}).
- Separation of Barium:
 - Dissolve the precipitate from step 1 in dilute acetic acid.
 - Add K_2CrO_4 solution. A yellow precipitate of barium chromate (BaCrO_4) will form if Ba^{2+} is present. Centrifuge and separate the supernatant for the next step.
- Confirmatory Test for **Strontium**:
 - To the supernatant from the previous step, add $(\text{NH}_4)_2\text{SO}_4$ solution.
 - The formation of a white precipitate of **strontium** sulfate (SrSO_4) confirms the presence of Sr^{2+} .^[17]
- Flame Test:

- Dip a clean platinum wire loop into concentrated HCl and then into the unknown sample (either the original solution or the precipitated **strontium** salt).
- Introduce the loop into the non-luminous part of a Bunsen burner flame.
- A characteristic crimson red color in the flame confirms the presence of **strontium**.[\[18\]](#)

Protocol for Strontium Carbonate Precipitation

This protocol describes the synthesis of **strontium** carbonate from a soluble **strontium** salt solution.

Materials:

- Soluble **strontium** salt solution (e.g., **Strontium** Chloride, SrCl_2)
- Sodium Carbonate (Na_2CO_3) or Ammonium Carbonate ($(\text{NH}_4)_2\text{CO}_3$) solution
- Beakers
- Stirring rod
- Filtration apparatus (funnel, filter paper)
- Drying oven
- Distilled water

Procedure:

- Reaction Setup:
 - In a beaker, prepare a solution of a soluble **strontium** salt (e.g., dissolve SrCl_2 in distilled water).
 - In a separate beaker, prepare a solution of the precipitating agent (Na_2CO_3 or $(\text{NH}_4)_2\text{CO}_3$).
- Precipitation:

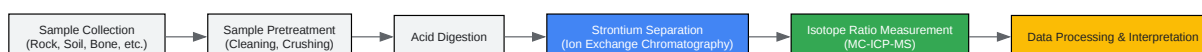
- Slowly add the carbonate solution to the **strontium** salt solution while continuously stirring.
- A white precipitate of **strontium** carbonate (SrCO_3) will form immediately.[4]
- Digestion (Optional):
 - To increase the particle size of the precipitate, the mixture can be gently heated (e.g., in a water bath) for a period of time. This process, known as digestion, facilitates easier filtration.
- Filtration and Washing:
 - Filter the precipitate using a funnel and filter paper.
 - Wash the precipitate several times with distilled water to remove any soluble impurities.
- Drying:
 - Carefully transfer the filtered **strontium** carbonate to a watch glass or evaporating dish.
 - Dry the precipitate in a drying oven at a temperature below the decomposition temperature of SrCO_3 (decomposition begins around 1100 °C).

Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key processes and pathways involving **strontium**.

Experimental Workflow for Strontium Isotope Analysis

This diagram outlines the typical workflow for preparing and analyzing geological or archaeological samples for **strontium** isotope ratios ($^{87}\text{Sr}/^{86}\text{Sr}$).

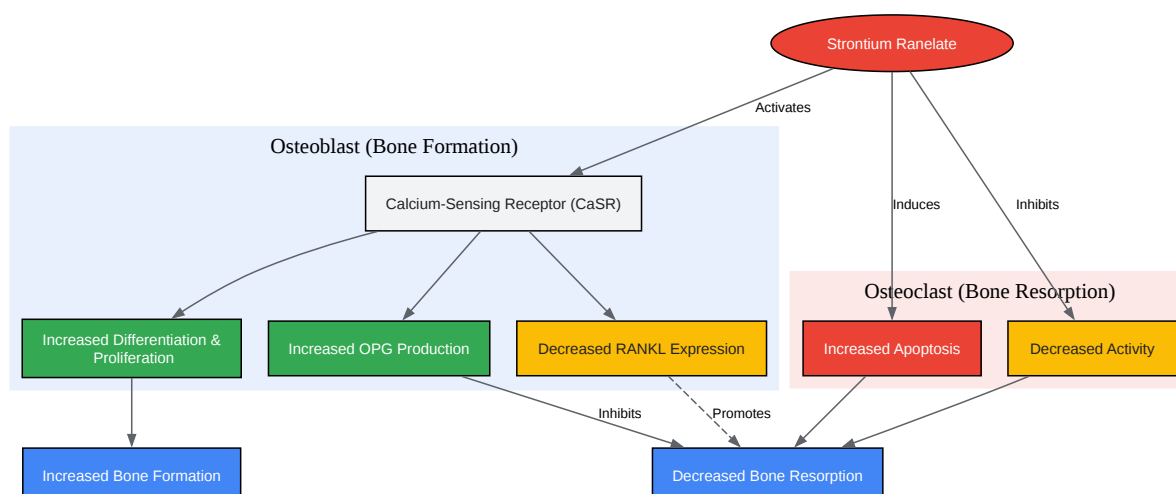


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Caption: Workflow for **Strontium** Isotope Analysis.

Signaling Pathway of Strontium Ranelate in Osteoporosis Treatment

This diagram illustrates the dual-action mechanism of **strontium** ranelate in the treatment of osteoporosis, showing its effects on both osteoblasts (bone-forming cells) and osteoclasts (bone-resorbing cells).^{[2][15][19][20]}

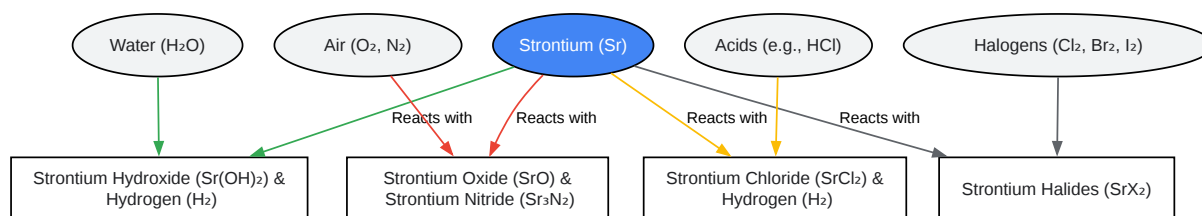


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Caption: **Strontium** Ranelate's Dual Action on Bone Metabolism.

Logical Relationship of Strontium's Chemical Reactivity

This diagram provides a logical overview of the primary chemical reactions of elemental **strontium** with common substances.



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Caption: Overview of **Strontium's** Chemical Reactivity.

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References

- 1. Probing Fundamental Aspects of Synaptic Transmission with Strontium | Journal of Neuroscience [jneurosci.org]
- 2. Mechanism of action of strontium ranelate: what are the facts? - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Strontium and quantal release of transmitter at the neuromuscular junction - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Mechanisms of the facilitation of neurotransmitter secretion in strontium solutions | springermedicine.com [springermedicine.com]
- 6. Method – Isobar Science [isobarscience.com]
- 7. azom.com [azom.com]
- 8. youtube.com [youtube.com]
- 9. Presynaptic strontium dynamics and synaptic transmission - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]

- 11. nuclear-power.com [nuclear-power.com]
- 12. quora.com [quora.com]
- 13. epa.gov [epa.gov]
- 14. pubs.usgs.gov [pubs.usgs.gov]
- 15. The Influence of Strontium on Bone Tissue Metabolism and Its Application in Osteoporosis Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Presynaptic strontium dynamics and synaptic transmission - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Qualitative Analysis [wiredchemist.com]
- 18. m.youtube.com [m.youtube.com]
- 19. Osteoblasts play key roles in the mechanisms of action of strontium ranelate - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Strontium ranelate in postmenopausal osteoporosis treatment: a critical appraisal - PMC [pmc.ncbi.nlm.nih.gov]
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